

# enterobactin chiral configuration and significance

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## Compound Focus: Enterobactin

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## Chiral Configuration of Ferric Enterobactin

The iron(III)-**enterobactin** complex,  $[\text{Fe}(\text{ent})]^{3-}$ , adopts a  $\Delta$ -**cis configuration** at the metal center [1] [2]. This configuration is not random but is preferentially adopted when the siderophore is synthesized from its natural L-serine building blocks [2].

The octahedral coordination geometry around the iron center, formed by the six oxygen atoms from the three catecholate moieties, gives rise to this chirality [3] [1]. The synthetic mirror image of this complex, known as ferric enantio**enterobactin** ( $[\text{Fe}(\text{D-ent})]^{3-}$ ) synthesized from D-serine, adopts the  $\Lambda$  **configuration** [3] [1].

## Biological Significance of Chirality

The chiral recognition of the ferric **enterobactin** complex is a critical component of its function in bacterial iron transport and has significant implications for virulence.

Aspect	Description
Transport in Producers	In native producers like <i>E. coli</i> , the enterobactin transport system (via FepA receptor) can import both the natural $\Delta$ -FeEnt and the synthetic $\Lambda$ -Fe(D-ent)

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	complexes [1]. Chirality of the metal center is not the sole recognition factor; the amide-linked catechol groups are essential [1].
<b>High Specificity in Other Systems</b>	Other bacterial species exhibit stereoselective discrimination. <i>Vibrio campbellii</i> DS40M4 utilizes its native $\Lambda$ -configured Fe-siderophore but not the mismatched $\Delta$ -configured diastereomer from <i>Yersinia ruckeri</i> . Specificity is conferred by the outer membrane receptor (FvtA) and periplasmic binding protein (FvtB) [4].
<b>Role in Virulence</b>	Enterobactin enables bacterial pathogens to acquire essential iron in the iron-limited host environment, supporting growth and proliferation during infection [5]. Mutants unable to produce enterobactin (e.g., <i>entB</i> mutants) show significantly attenuated virulence [5].

## Experimental Evidence & Protocols

Key experimental approaches have been used to determine the structure and probe the biological significance of **enterobactin's** chirality.

- **Racemic Crystallography:** The definitive structural assignment of the  $\Delta$  configuration was achieved using racemic crystallization. This involved co-crystallizing the chiral  $[\text{Fe}(\text{ent})]^{3-}$  complex with its synthetic mirror image,  $[\text{Fe}(\text{D-ent})]^{3-}$ . The resulting centrosymmetric crystals allowed for determination of the absolute configuration via X-ray diffraction [3].
- **Microbial Growth Assays:** The biological consequence of chirality can be tested by evaluating the ability of different stereoisomers to support microbial growth under iron-limiting conditions.
  - **Grow the bacterial culture** in an iron-deficient medium until iron starvation is induced.
  - **Add the stereoisomer** to be tested (e.g.,  $\Delta$ -FeEnt or  $\Lambda$ -Fe(D-ent)) to the culture.
  - **Monitor bacterial growth** (e.g., by measuring optical density) over time.
  - A stereoselective utilization pathway will show robust growth with the matched isomer (e.g.,  $\Lambda$  for *V. campbellii*) and poor or no growth with the mismatched isomer (e.g.,  $\Delta$  for *V. campbellii*) [4].

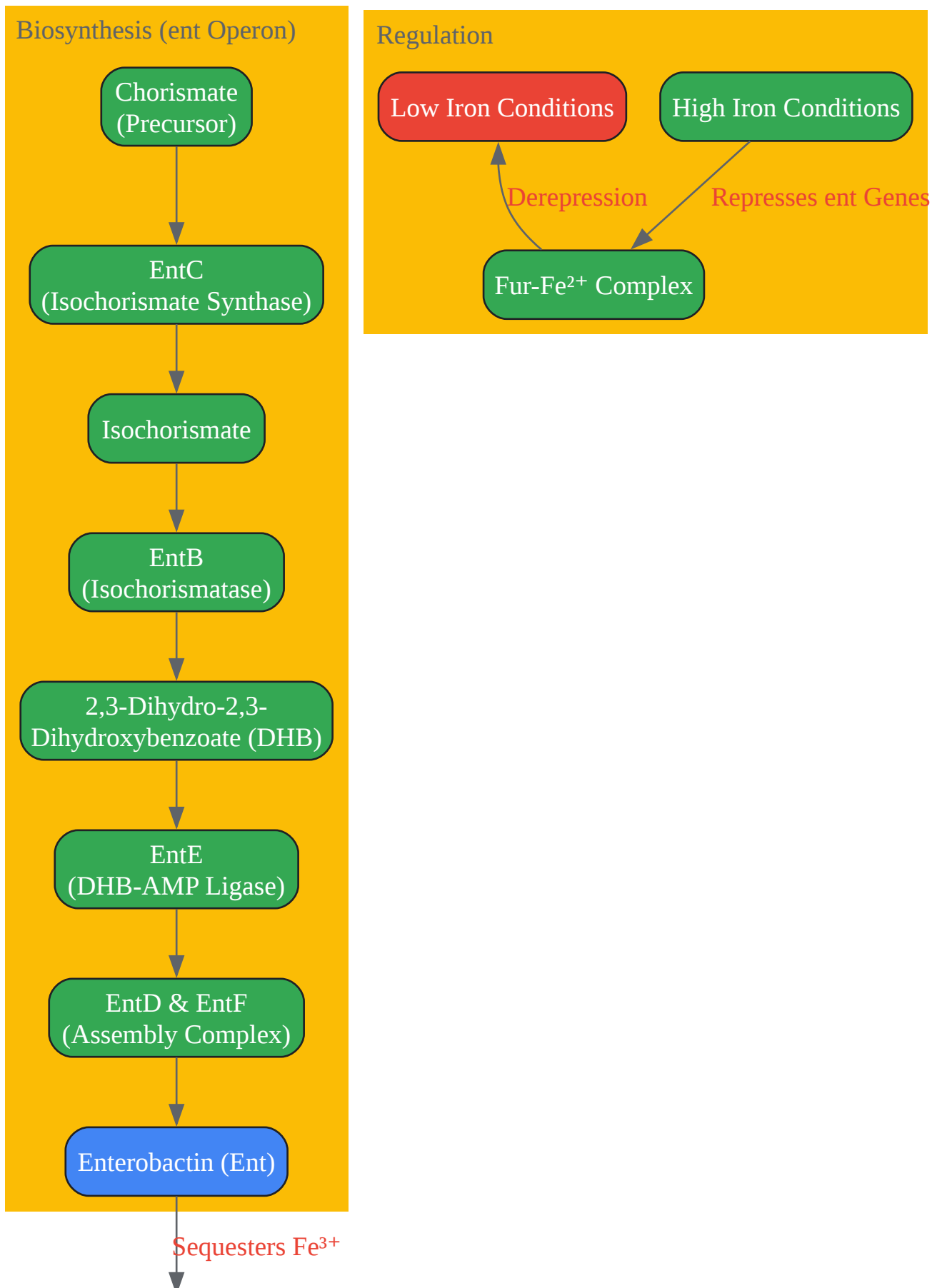
## Applications in Drug Development

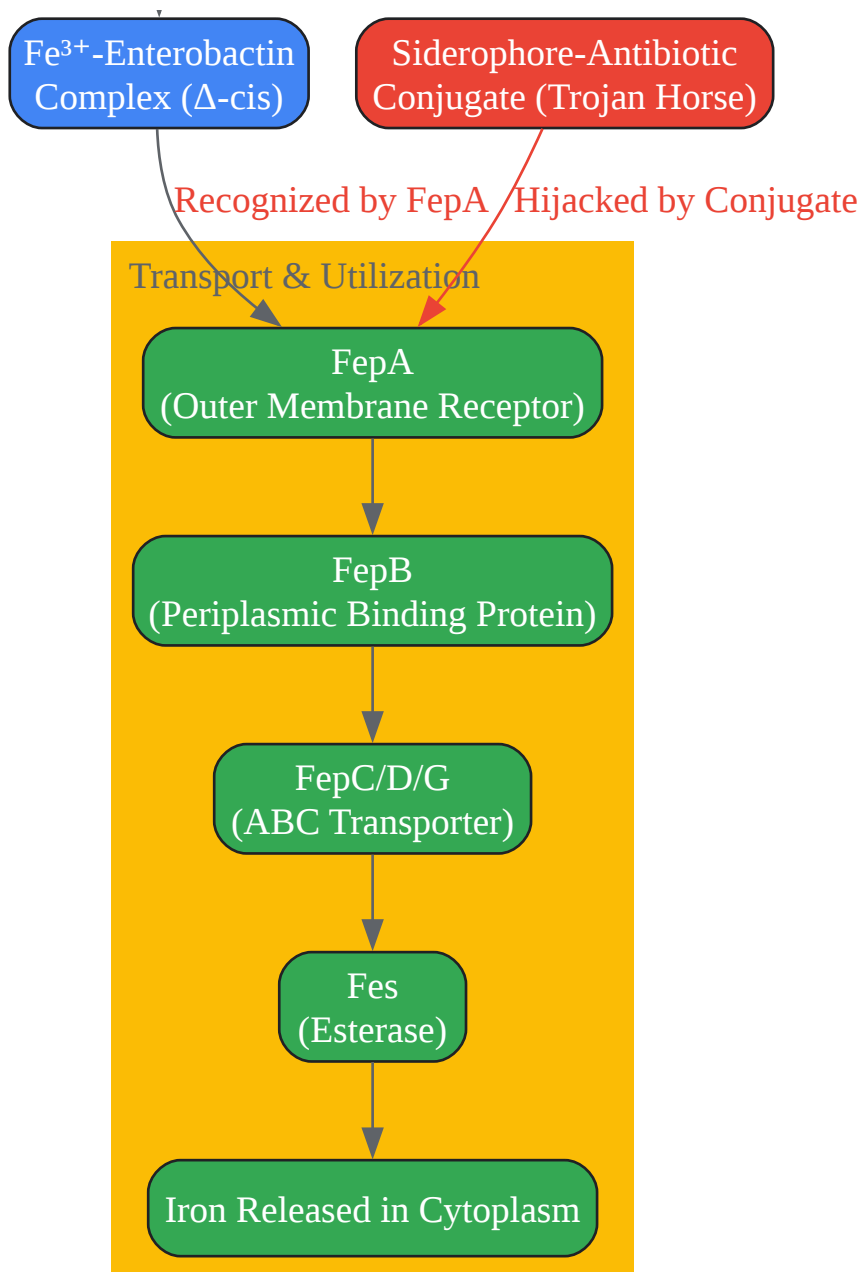
The specificity of siderophore transport systems is being leveraged to design new therapeutics.

- **"Trojan Horse" Antibiotics:** This strategy conjugates an antibiotic to a siderophore like **enterobactin**. The bacterial iron-transport machinery actively imports the entire conjugate, delivering the antibiotic directly into the cell and bypassing outer membrane barriers [5] [6].
- **Protocol for Conjugate Efficacy Testing:** The effectiveness of siderophore-antibiotic conjugates can be evaluated as follows [6]:
  - **Synthesize the conjugate** (e.g., Fe<sup>3+</sup>-**enterobactin**-Ciprofloxacin).
  - **Determine the Minimum Inhibitory Concentration (MIC)** using a broth microdilution assay against the target bacterium. A lower MIC for the conjugate compared to the antibiotic alone indicates enhanced uptake and efficacy [6].
  - **Perform specialized assays** to confirm the mechanism of action, such as DNA gyrase inhibition assays for fluoroquinolone conjugates or biofilm inhibition assays [6].

## Signaling and Transport Pathway

The following diagram summarizes the key genes, proteins, and workflow involved in the biosynthesis and transport of **enterobactin** in *E. coli*, and how this pathway is exploited for the "Trojan Horse" antibiotic strategy.





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Diagram of **enterobactin** biosynthesis, regulation, transport, and the "Trojan Horse" antibiotic strategy.

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